

An In-Depth Technical Guide to Metoclopramide-d3 (CAS Number: 1216522-89-2)

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Compound of Interest

Compound Name: Metoclopramide-d3

Cat. No.: B018745

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metoclopramide-d3 is the deuterated analog of Metoclopramide, a widely used pharmaceutical agent with prokinetic and antiemetic properties. This stable isotope-labeled compound serves as an invaluable tool in analytical and research settings, particularly in pharmacokinetic and bioequivalence studies where it is employed as an internal standard for the accurate quantification of Metoclopramide in biological matrices. Its chemical structure is identical to Metoclopramide, with the exception of three deuterium atoms replacing the three hydrogen atoms on the methoxy group. This substitution results in a mass shift of +3 Da, allowing for its differentiation from the parent drug by mass spectrometry without significantly altering its chemical and physical properties.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Metoclopramide-d3** are summarized below, alongside those of its non-deuterated counterpart for comparative analysis.

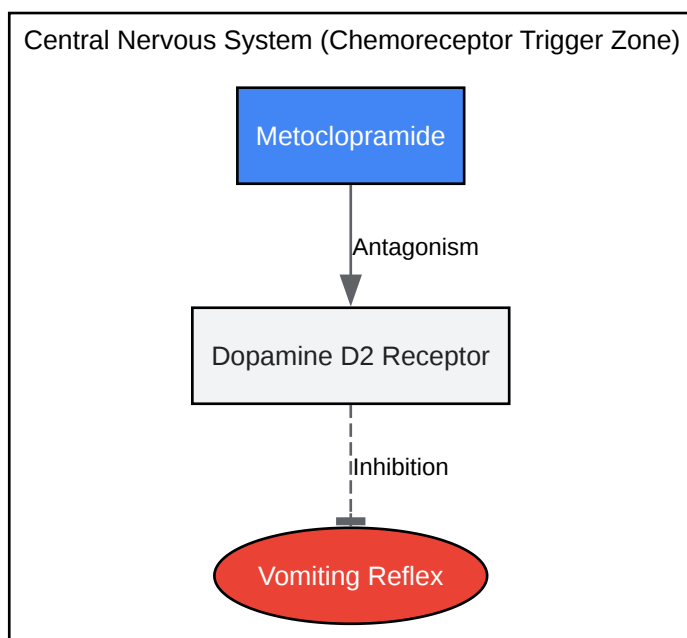
Property	Metoclopramide-d3	Metoclopramide
CAS Number	1216522-89-2	364-62-5
Molecular Formula	C ₁₄ H ₁₉ D ₃ ClN ₃ O ₂	C ₁₄ H ₂₂ ClN ₃ O ₂
Molecular Weight	302.82 g/mol	299.80 g/mol
Synonyms	4-Amino-5-chloro-N-(2-(diethylamino)ethyl)-2-(methoxy-d3)benzamide	4-amino-5-chloro-N-[2-(diethylamino)ethyl]-2-methoxybenzamide
Appearance	White to Off-White Solid	White or almost white, crystalline powder
Solubility	Information not available	Very soluble in water, freely soluble in alcohol

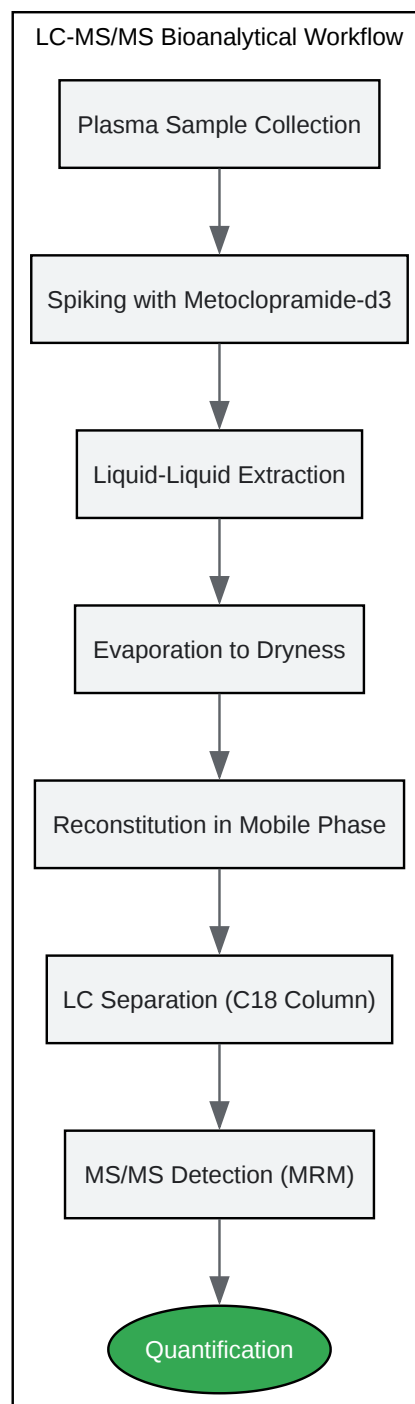
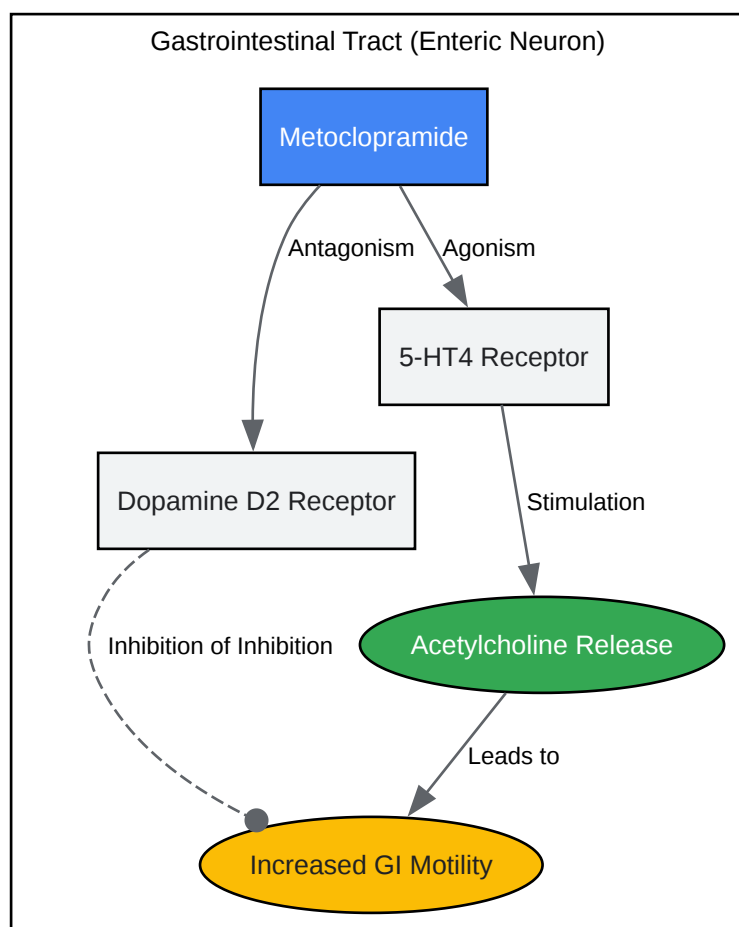
Mechanism of Action and Signaling Pathways

Metoclopramide-d3 is expected to have the same mechanism of action as Metoclopramide. Metoclopramide's therapeutic effects are mediated through its interaction with multiple neurotransmitter receptors in both the central and peripheral nervous systems. Its primary actions include:

- **Dopamine D2 Receptor Antagonism:** Metoclopramide blocks D2 receptors in the chemoreceptor trigger zone (CTZ) of the brainstem, which is a key area involved in the vomiting reflex. This action underlies its potent antiemetic effects. In the gastrointestinal tract, dopamine normally inhibits motility; by antagonizing D2 receptors, metoclopramide enhances gastric emptying and intestinal transit.
- **Serotonin 5-HT3 Receptor Antagonism:** At higher doses, metoclopramide also exhibits antagonist activity at 5-HT3 receptors, contributing to its antiemetic properties.
- **Serotonin 5-HT4 Receptor Agonism:** Metoclopramide acts as an agonist at 5-HT4 receptors in the enteric nervous system. This agonism facilitates the release of acetylcholine, a neurotransmitter that stimulates gastrointestinal smooth muscle contraction, thereby enhancing motility.

Below are diagrams illustrating the key signaling pathways influenced by Metoclopramide.





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